

# Standard operating procedure for dissolving 1-Methylimidazole-4-sulfonamide

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## Compound of Interest

Compound Name: **1-Methylimidazole-4-sulfonamide**

Cat. No.: **B034921**

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## Application Notes and Protocols for 1-Methylimidazole-4-sulfonamide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed standard operating procedure (SOP) for the dissolution of **1-Methylimidazole-4-sulfonamide**, a crucial first step for any in vitro or in vivo experimental work. The following protocols are based on general procedures for sulfonamides and related imidazole compounds, providing a robust starting point for your research.

## Chemical Properties

A summary of the key chemical properties of **1-Methylimidazole-4-sulfonamide** is provided below.

Property	Value	Source
Molecular Formula	C4H7N3O2S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	161.18 g/mol	<a href="#">[2]</a>
Appearance	White to Off-White Solid	<a href="#">[4]</a>
Purity	Typically ≥98%	<a href="#">[3]</a>
CAS Number	111124-90-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

# Standard Operating Procedure for Dissolution

This protocol outlines the steps for preparing stock and working solutions of **1-Methylimidazole-4-sulfonamide**.

## Safety Precautions

- Always handle **1-Methylimidazole-4-sulfonamide** in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Review the Safety Data Sheet (SDS) for this compound before use. The GHS classification indicates it can cause serious eye irritation[[1](#)].

## Materials and Equipment

- **1-Methylimidazole-4-sulfonamide** powder
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes and pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Solvents:
  - Dimethyl sulfoxide (DMSO), anhydrous
  - Methanol (MeOH), ACS grade or higher
  - Acetone, ACS grade or higher
  - Deionized or ultrapure water

- Phosphate-buffered saline (PBS), pH 7.4

## Protocol for Preparing a Stock Solution (e.g., 10 mM in DMSO)

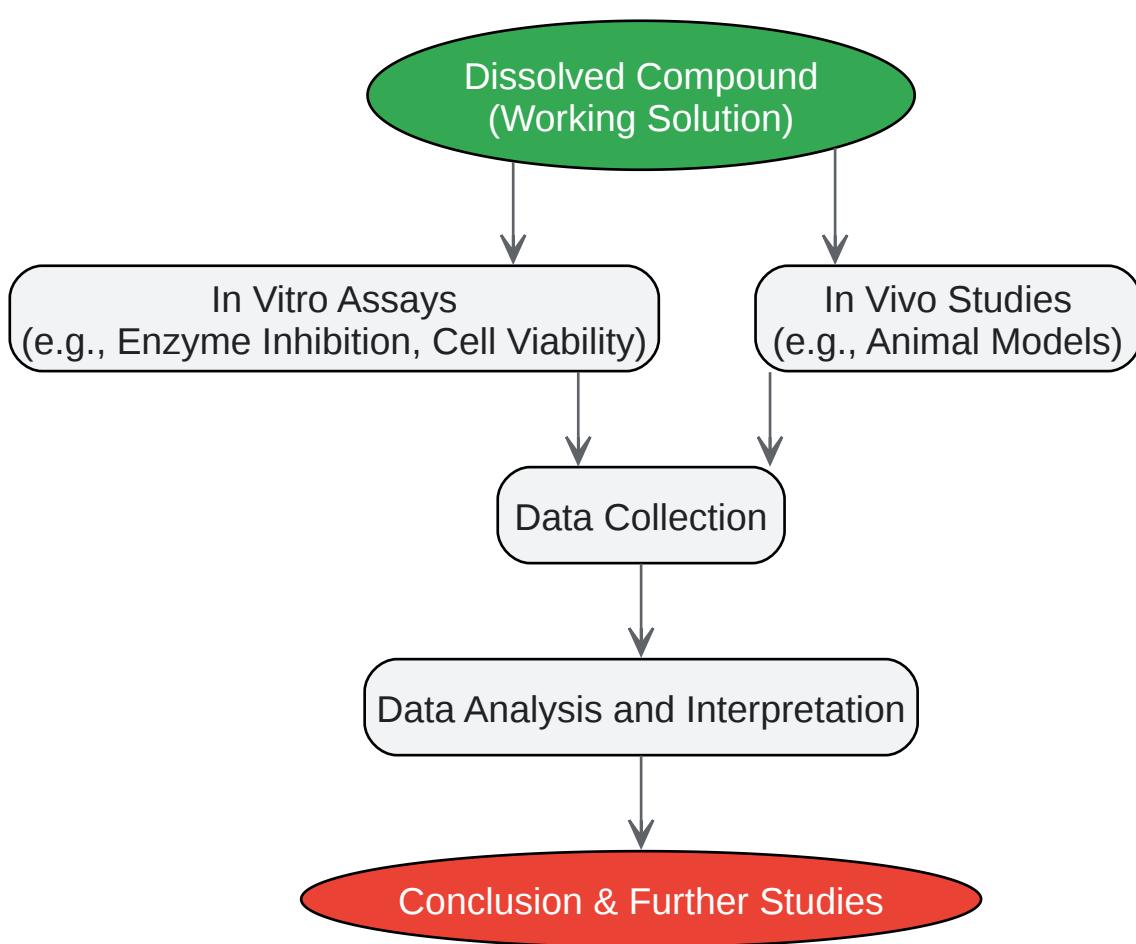
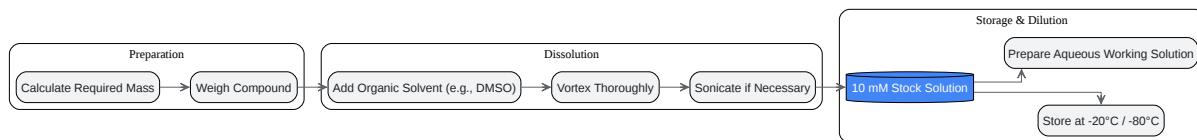
- Calculate the required mass:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - Mass (g) = 10 mmol/L \* 0.001 L \* 161.18 g/mol = 0.0016118 g = 1.61 mg
- Weigh the compound:
  - Accurately weigh out approximately 1.61 mg of **1-Methylimidazole-4-sulfonamide** using an analytical balance.
- Dissolve the compound:
  - Transfer the weighed powder to a clean, dry microcentrifuge tube or a small volumetric flask.
  - Add the calculated volume of DMSO (in this case, 1 mL) to the tube.
- Ensure complete dissolution:
  - Cap the tube securely and vortex thoroughly for at least 1-2 minutes.
  - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.
  - Visually inspect the solution to ensure there are no visible particles.
- Storage:
  - Store the stock solution at -20°C for short-term storage or -80°C for long-term storage to minimize degradation. Based on protocols for other sulfonamides, solutions in organic solvents can be stable for extended periods when stored properly.

## Protocol for Preparing an Aqueous Working Solution (e.g., 100 µM in PBS)

- Thaw the stock solution:
  - Retrieve the 10 mM stock solution from the freezer and allow it to thaw completely at room temperature.
- Perform serial dilutions:
  - To prepare a 100 µM working solution from a 10 mM stock, a 1:100 dilution is required.
  - Pipette 10 µL of the 10 mM stock solution into 990 µL of PBS (pH 7.4).
- Mix thoroughly:
  - Vortex the working solution gently to ensure homogeneity. Avoid excessive foaming.
- Use immediately:
  - It is recommended to prepare aqueous working solutions fresh for each experiment to avoid potential stability issues.

## Experimental Workflows

The following diagrams illustrate the standard workflow for dissolving **1-Methylimidazole-4-sulfonamide** and a general workflow for its application in a research context.



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## References

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